

L-Isoleucine-¹³C₆,¹⁵N: An In-depth Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L*-Isoleucine-¹³C₆,¹⁵N

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of L-Isoleucine-¹³C₆,¹⁵N, a stable isotope-labeled amino acid crucial for advanced research in proteomics, metabolomics, and drug development. This document details its chemical properties, applications, and provides in-depth experimental protocols for its use in key research methodologies.

Introduction to L-Isoleucine-¹³C₆,¹⁵N

L-Isoleucine-¹³C₆,¹⁵N is a non-radioactive, heavy-isotope-labeled form of the essential amino acid L-isoleucine. In this molecule, all six carbon atoms are replaced with the heavy isotope carbon-13 (¹³C), and the nitrogen atom is replaced with the heavy isotope nitrogen-15 (¹⁵N). This labeling strategy results in a molecule that is chemically identical to its natural counterpart but has a significantly greater mass. This mass difference is the cornerstone of its utility in a variety of analytical techniques, primarily mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy.

The dual labeling with both ¹³C and ¹⁵N provides a distinct mass shift, which is highly advantageous for quantitative proteomics and metabolic flux analysis, allowing for clear differentiation from unlabeled or partially labeled molecules.

Physicochemical Properties

A summary of the key quantitative data for L-Isoleucine-¹³C₆,¹⁵N is presented in the table below, facilitating easy comparison of its properties.

| Property | Value | Reference |
|------------------------------------|--|------------------|
| Chemical Formula | ¹³ C ₆ H ₁₃ ¹⁵ NO ₂ | --INVALID-LINK-- |
| Molecular Weight | 138.12 g/mol | --INVALID-LINK-- |
| Exact Mass | 138.098 g/mol | --INVALID-LINK-- |
| CAS Number | 202468-35-7 | --INVALID-LINK-- |
| Isotopic Purity (¹³ C) | ≥98 atom % | --INVALID-LINK-- |
| Isotopic Purity (¹⁵ N) | ≥98 atom % | --INVALID-LINK-- |
| Chemical Purity | ≥95% (CP) | --INVALID-LINK-- |
| Appearance | Solid | --INVALID-LINK-- |
| Melting Point | 168-170 °C | --INVALID-LINK-- |

Applications in Research

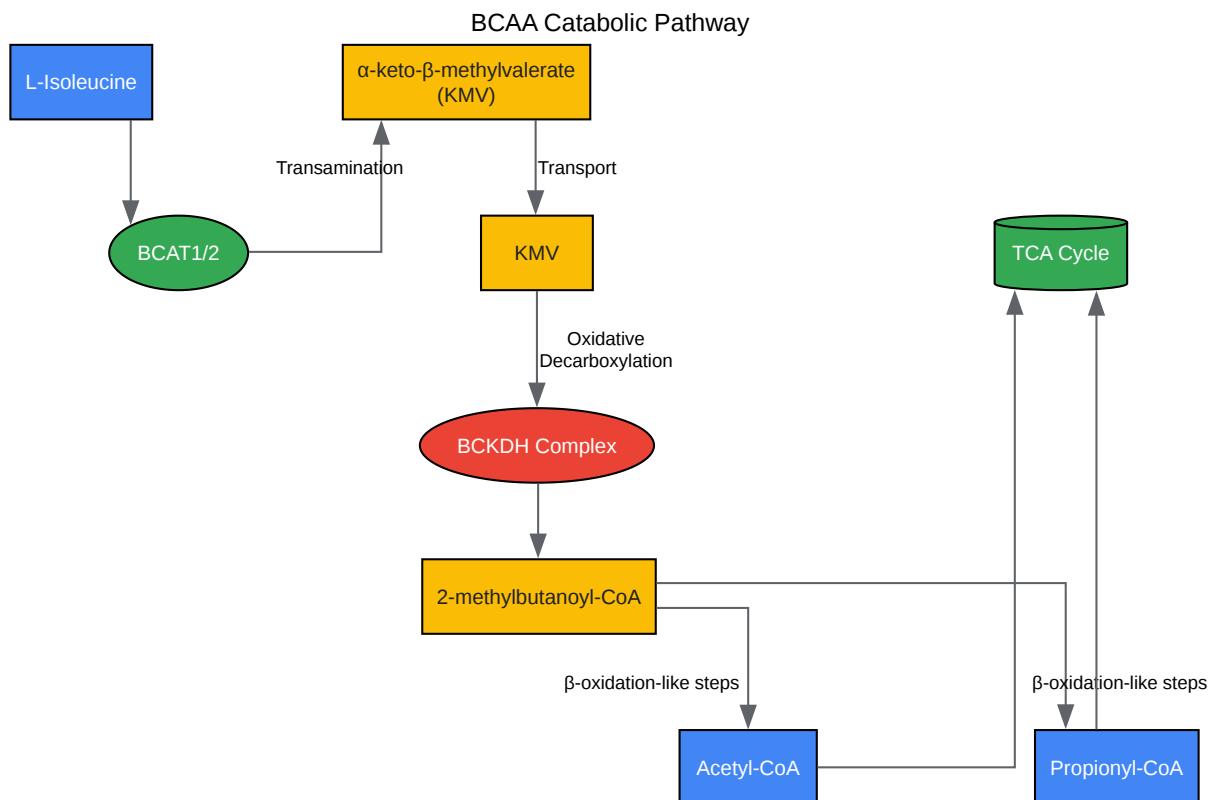
L-Isoleucine-¹³C₆,¹⁵N is a versatile tool employed in a range of sophisticated research applications:

- Quantitative Proteomics (SILAC): In Stable Isotope Labeling by Amino Acids in Cell Culture (SILAC), cells are grown in media containing either the "light" (natural) or "heavy" (isotope-labeled) form of an essential amino acid. L-Isoleucine-¹³C₆,¹⁵N serves as the "heavy" standard. By combining lysates from cells grown under different conditions and analyzing the peptide ratios by mass spectrometry, researchers can accurately quantify changes in protein abundance.
- Metabolic Flux Analysis (MFA): This compound is used as a tracer to delineate and quantify the flow of metabolites through various biochemical pathways. By tracking the incorporation of ¹³C and ¹⁵N into downstream metabolites, researchers can gain insights into the activity of pathways such as the tricarboxylic acid (TCA) cycle and amino acid metabolism. This is particularly valuable in studying metabolic reprogramming in diseases like cancer.

- Protein Turnover Studies: The rate of protein synthesis and degradation can be determined by monitoring the incorporation (pulse) and subsequent loss (chase) of L-Isoleucine-¹³C₆,¹⁵N in the proteome over time.
- Internal Standard for Mass Spectrometry: Due to its distinct mass, it serves as an excellent internal standard for the accurate quantification of unlabeled L-isoleucine in complex biological samples.
- NMR Spectroscopy: The ¹³C and ¹⁵N nuclei are NMR-active, making this labeled amino acid useful for structural and dynamic studies of proteins.

Key Signaling and Metabolic Pathways

L-Isoleucine is a branched-chain amino acid (BCAA) that plays a critical role in cellular metabolism. The diagram below illustrates the catabolic pathway of BCAAs, including isoleucine.

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Caption: Catabolism of L-Isoleucine.

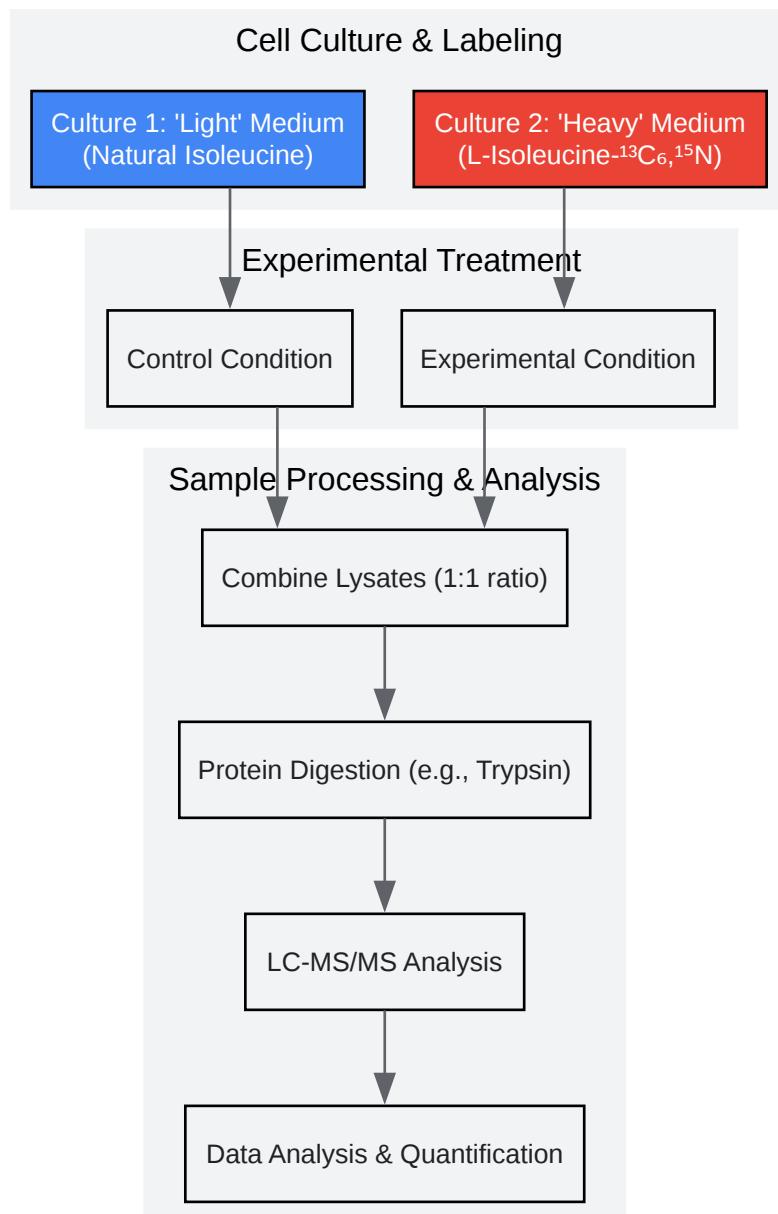
Experimental Protocols

This section provides detailed methodologies for key experiments utilizing L-Isoleucine-¹³C₆,¹⁵N.

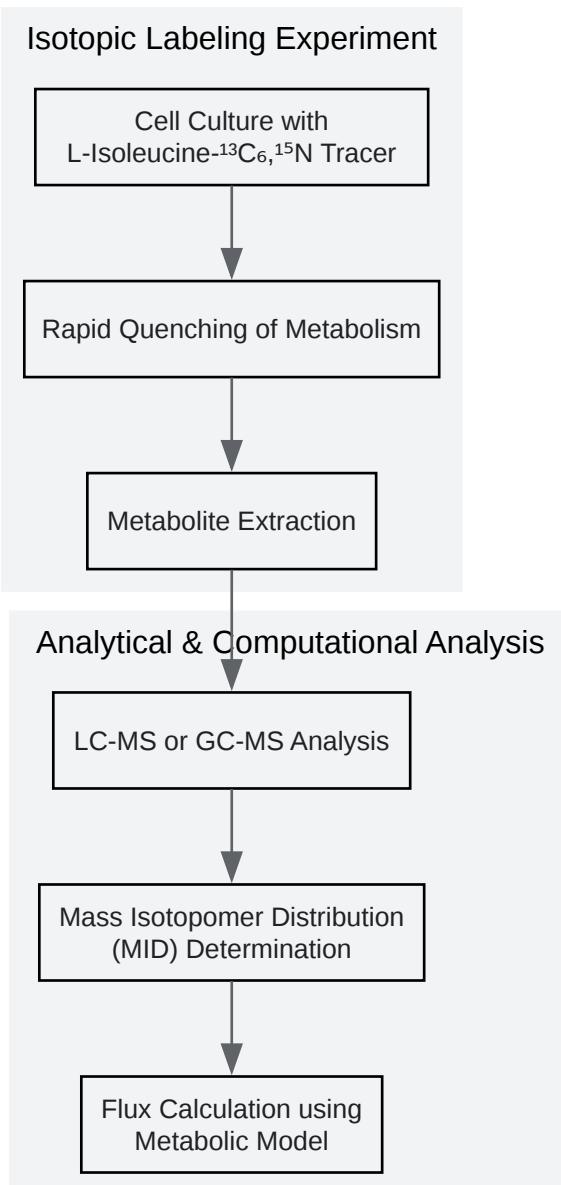
SILAC for Quantitative Proteomics

The following diagram outlines the general workflow for a SILAC experiment.

SILAC Experimental Workflow



Metabolic Flux Analysis Workflow

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- To cite this document: BenchChem. [L-Isoleucine-¹³C₆,¹⁵N: An In-depth Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12405800#what-is-l-isoleucine-13c6-15n\]](https://www.benchchem.com/product/b12405800#what-is-l-isoleucine-13c6-15n)

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